

methanesulfonyl azide purification techniques

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

Cat. No.: S1503329

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Frequently Asked Questions

- **Q1: What are the primary methods for purifying methanesulfonyl azide?** The two most common laboratory methods are **low-temperature crystallization** and **distillation under reduced pressure** [1].
- **Q2: I'm getting low yields after crystallization. What could be wrong?** This is often due to the high solubility of the compound in the cold solvent. Ensure you are using a solvent system where the azide has very low solubility at low temperatures. Using a solvent pair like ether/petroleum ether can help. Also, ensure the solution cools slowly to room temperature before being placed in an ice bath to maximize crystal growth [2].
- **Q3: My product is an oil that won't crystallize. How can I fix this?** Oiling can occur if the cooling rate is too rapid. Try redissolving the oil by gently warming it and then allowing it to cool very slowly, without agitation. "Scratching" the flask at the liquid-air interface with a glass rod can also induce nucleation [2]. This may also indicate the presence of impurities, in which case a fresh solvent pair recrystallization is needed.
- **Q4: How should I store purified methanesulfonyl azide?** Purified **methanesulfonyl azide** should be **stored cold and in the dark**, for example in a refrigerator [1].

Purification Protocols

Low-Temperature Crystallization

This method is ideal for removing impurities that remain soluble in the cold solvent [2].

- **Step 1: Solvent Selection.** The reported solvents for recrystallization include **diethyl ether** or **95% ethanol** [1].
- **Step 2: Dissolution.** Dissolve the crude **methanesulfonyl azide** in a minimal volume of the chosen solvent at or slightly above room temperature. **Caution:** Do not use excessive heat [1] [2].
- **Step 3: Crystallization.** Place the solution in a **dry-ice/acetone bath** (around -78 °C) or a freezer at -75 °C to induce crystallization [1].
- **Step 4: Isolation.** Once crystallization is complete, quickly collect the pure crystals using vacuum filtration (Büchner or Hirsch funnel) while keeping the system cold [2].
- **Step 5: Drying.** Allow the crystals to dry in the filter funnel by drawing air through them or in a well-ventilated place [2].

Vacuum Distillation

This method is suitable for purifying larger quantities but carries a higher risk due to the heat involved.

- **Step 1: Setup.** Assemble a apparatus for distillation under reduced pressure [1].
- **Step 2: Distillation.** Carefully distill the crude azide. **Methanesulfonyl azide** has a reported boiling point of **59-60 °C at 17 Torr** [1]. **Critical Safety Note:** The compound **decomposes and can explode above 120 °C** [3]. Always use an efficient fume hood and a safety shield.

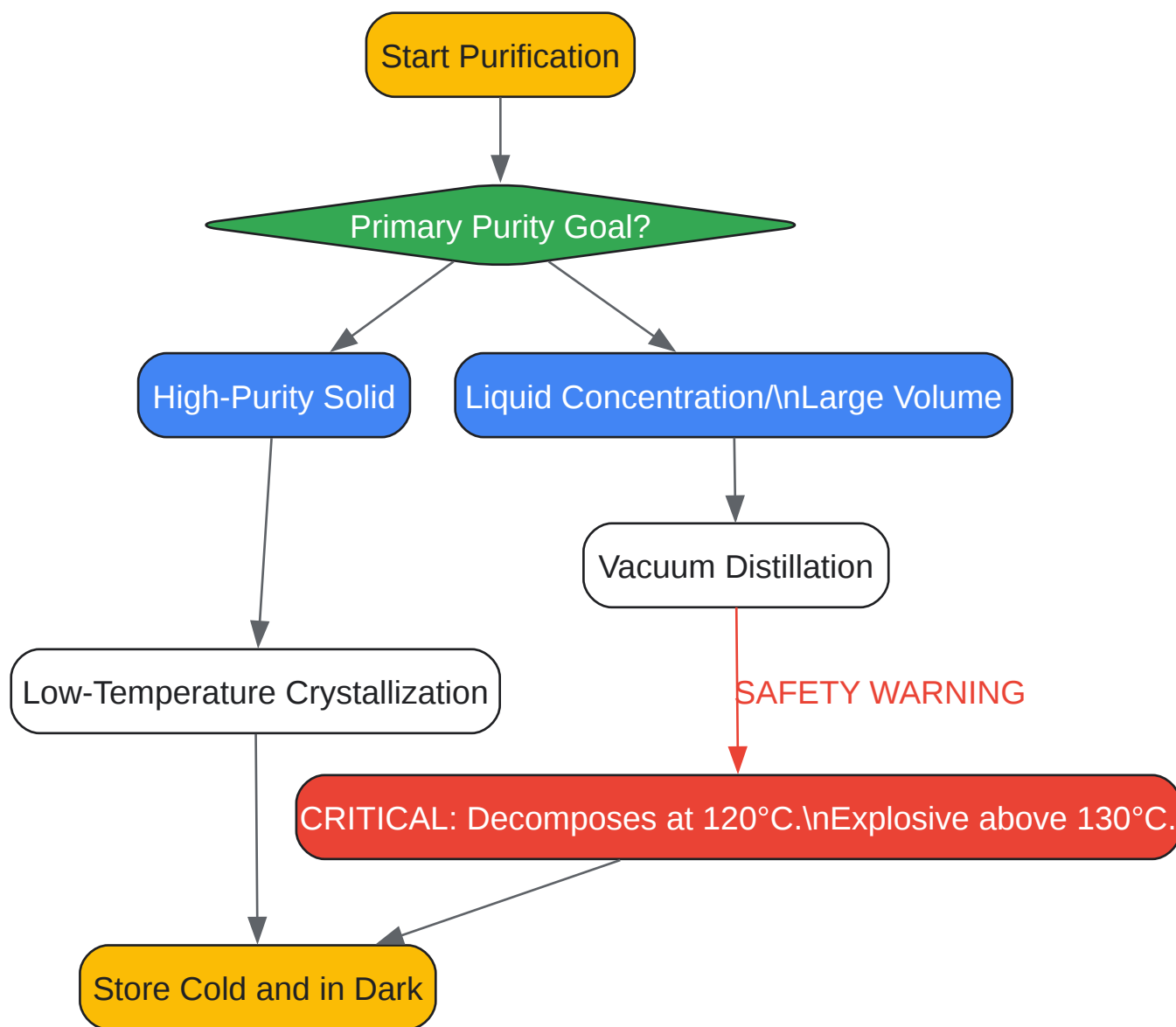
Comparison of Purification Methods

The table below summarizes the two key purification techniques.

Method	Typical Solvents	Key Operational Parameters	Advantages	Disadvantages
Crystallization [1]	Diethyl ether, 95% Ethanol	Temperature: -75 °C	Safer, no heating required; can produce high-purity crystals.	Potential for product loss in mother liquor; requires a very cold bath.
Vacuum Distillation [1]	Not applicable	Boiling Point: 59-60 °C @ 17 Torr ; Decomposes at 120 °C [3]	Good for larger volumes; no solvent loss.	High risk of explosion if overheated; requires specialized glassware.

Experimental Workflow Diagram

The following diagram illustrates the key decision points and steps in the purification process.



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References

1. Methane sulfonyl azide | 1516-70-7 [chemicalbook.com]
2. Video: Purifying Compounds by Recrystallization [jove.com]
3. - Wikipedia Methanesulfonyl azide [en.wikipedia.org]

To cite this document: Smolecule. [methanesulfonyl azide purification techniques]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1503329#methanesulfonyl-azide-purification-techniques>]

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